

Acibenzolar-S-methyl vs beta-aminobutyric acid BABA

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Compound Focus: Acibenzolar-S-Methyl

CAS No.: 135158-54-2

Cat. No.: S517036

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Comparison at a Glance

Feature	Acibenzolar-S-methyl (ASM)	β -aminobutyric acid (BABA)
Chemical Nature	Synthetic benzothiadiazole (plant activator) [1] [2]	Non-protein amino acid; endogenous plant metabolite [3] [4]
Mode of Action	Functional analog of Salicylic Acid (SA); induces Systemic Acquired Resistance (SAR) via the SA pathway [1] [5] [2]	"Priming" agent; potentiates appropriate defense pathways (SA, JA/ET, or ABA) depending on the upcoming stress [6] [3]
Primary Signaling Pathway	Salicylic Acid (SA) pathway [5] [2]	Multihormonal: Jasmonic Acid (JA), Ethylene (ET), Abscisic Acid (ABA), and/or SA, depending on plant-pathogen system [6] [3]
Direct Antimicrobial Activity	No direct toxicity to pathogens [1] [7]	Generally no direct toxicity, but can mildly inhibit some fungi (e.g., reduced mycelial growth) [6] [7]
Key Molecular Receptor/Target	Believed to act downstream in SA signaling; precise receptor not fully	Aspartyl-tRNA synthetase (AspRS) - acts as a specific receptor [6] [3]

Feature	Acibenzolar-S-methyl (ASM)	β -aminobutyric acid (BABA)
	defined [5]	
Efficacy Against *Phytophthora capsici*	Significant suppression on pepper and squash [8]	Significant suppression on tomato and squash [8]
Efficacy Against *Rhizoctonia solani*	Protective effect via induced resistance and reduced pathogen fitness [7]	Information not specific in search results
Efficacy Against *Oidium neolycopersici*	Information not specific in search results	Significant restriction of growth in tomato [6]
Effect on Abiotic Stress	Can improve heat or drought tolerance (e.g., in creeping bentgrass) [9]	Induces tolerance to drought, salinity, and heat shock [4]

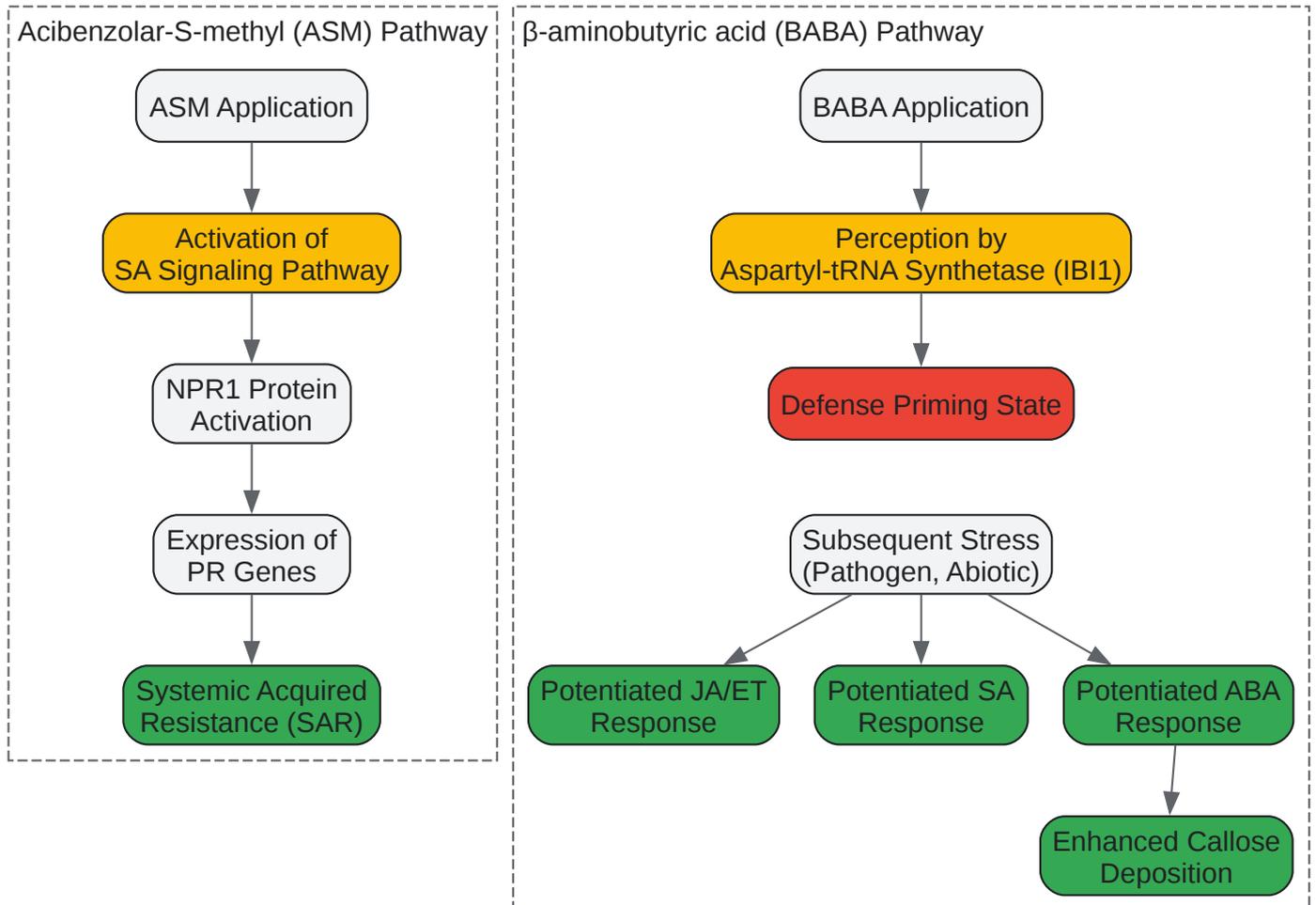
Mechanisms of Action in Detail

The most fundamental difference lies in how these compounds induce resistance.

ASM mimics salicylic acid, a key plant defense hormone. It directly activates the **Systemic Acquired Resistance (SAR)** pathway, leading to the expression of **Pathogenesis-Related (PR) proteins** and other defense compounds. It has no direct antimicrobial effect and relies entirely on switching on the plant's own defense system [1] [5] [2].

BABA acts as a broader "**priming**" agent. Instead of directly inducing defenses, it pre-sensitizes the plant's immune system. Upon subsequent pathogen attack or abiotic stress, primed plants mount a **faster and stronger defense response**. The specific pathway potentiated (SA, JA/ET, or ABA) depends on the plant species and the type of stress encountered [6] [3] [4]. BABA is perceived by the enzyme aspartyl-tRNA synthetase (IBI1), which is crucial for its activity [6] [3].

The diagrams below illustrate these distinct pathways.



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Experimental Data and Protocols

Here are summaries of key experiments demonstrating the efficacy of both compounds.

1. Efficacy Against *Phytophthora capsici* in Squash [8]

- **Objective:** Evaluate SAR inducers for controlling *Phytophthora* blight.

- **Protocol:** SAR inducers were applied as a soil drench to squash seedlings. Plants were inoculated with *P. capsici* 24 hours post-application. Disease severity (lesion length on stems) was assessed 4 and 7 days after inoculation.
- **Key Results:** Both ASM (Actigard 50WG) and BABA (DL-3-aminobutyric acid) provided significant suppression of lesion development compared to the control. ASM and BABA showed 68% and 67% disease reduction respectively at 7 days post-inoculation.

2. BABA-Induced Resistance in Tomato [6]

- **Objective:** Elucidate the molecular basis of BABA-induced resistance (BABA-IR) in tomato.
- **Protocol:** Tomato plants (*Solanum lycopersicum* cv. Marmande) were sprayed with 10 mM BABA. Global transcriptomic and proteomic analyses were performed 24h and 48h after treatment. Plants were challenged with pathogens having different lifestyles.
- **Key Results:**
 - BABA significantly restricted the biotrophic *O. neolyopersici* and the hemibiotrophic *P. parasitica*, but not the necrotrophic *B. cinerea*.
 - Multi-omics data revealed that BABA-IR in tomato is associated with the enrichment of genes related to **jasmonic acid (JA) and ethylene (ET) signaling**, not salicylic acid.

3. ASM for Abiotic Stress in Creeping Bentgrass [9]

- **Objective:** Examine ASM's effects on heat or drought tolerance.
- **Protocol:** Creeping bentgrass was foliarly sprayed with ASM and exposed to heat (35/30°C) or drought stress. Physiological parameters (turf quality, chlorophyll content) and molecular markers (proteins, metabolites) were analyzed.
- **Key Results:** ASM application improved heat and drought tolerance. It up-regulated stress-related proteins (HSP-20, dehydrin) and altered metabolite profiles (e.g., increased amino acids, organic acids), suggesting enhanced osmotic adjustment and energy metabolism.

Practical Considerations for Researchers

- **Application Methods:** ASM is registered for use as a foliar spray, seed treatment, root-dip, and soil drench [1] [10]. BABA is also commonly applied as a foliar spray or soil drench [6] [8].
- **Integration with Biocontrol:** Research shows that combining ASM with Plant Growth-Promoting Rhizobacteria (PGPR) can be a promising strategy, potentially enhancing root uptake of the compound and improving overall disease control [10].
- **Pathogen Lifestyle Considerations:** The choice between compounds may be influenced by the target pathogen. The finding that BABA-IR in tomato is JA/ET-dependent suggests it could be more effective against certain classes of pathogens, unlike the typically biotroph-effective SA pathway [6].

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